

# A Technical Overview of 2'-Deoxy-2'-fluorocytidine: Properties and Identification

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## Compound of Interest

Compound Name: 2'-Deoxy-2'-fluorocytidine

Cat. No.: B130037

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This technical guide serves as a resource for researchers, scientists, and professionals in drug development, providing core information on the nucleoside analog, **2'-Deoxy-2'-fluorocytidine**. This document outlines the fundamental molecular properties of the compound, which is noted for its antiviral properties.<sup>[1]</sup>

## Core Molecular Data

The fundamental chemical properties of **2'-Deoxy-2'-fluorocytidine** are summarized below. These data are critical for a range of applications, from experimental design to computational modeling.

| Identifier        | Value        | Source  |
|-------------------|--------------|---|
| Molecular Formula | C9H12FN3O4   | PubChem[2],<br>ChemicalBook[3], Cayman<br>Chemical[4], Santa Cruz<br>Biotechnology[5] |
| Molecular Weight  | 245.21 g/mol | PubChem[2],<br>ChemicalBook[3], Biosynth[6]   |
| CAS Number        | 10212-20-1   | PubChem[2], Cayman<br>Chemical[4], Santa Cruz<br>Biotechnology[5]                     |

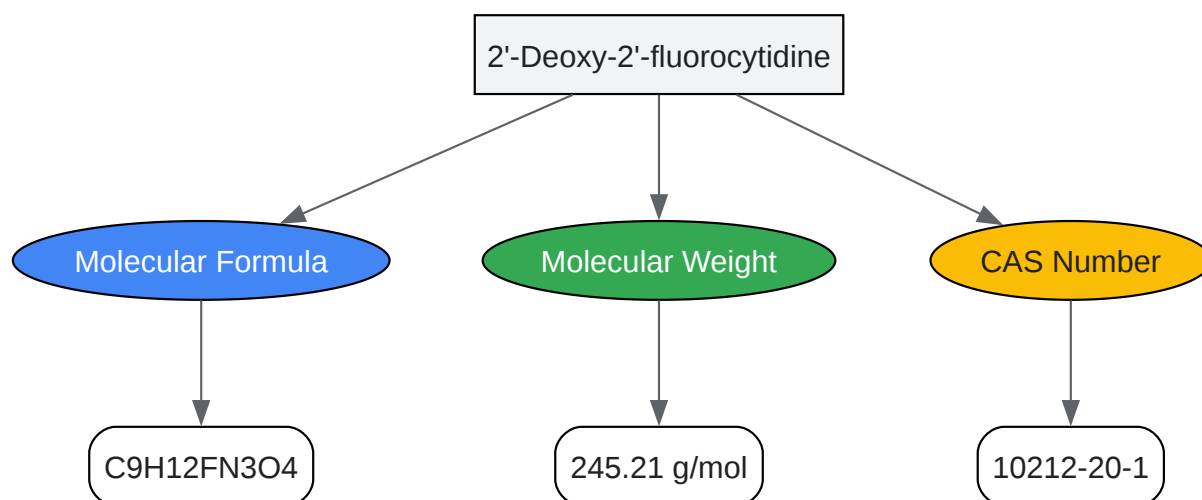
## Methodology for Property Determination

The molecular weight and formula of a compound like **2'-Deoxy-2'-fluorocytidine** are determined through standard, well-established analytical chemistry techniques. While detailed experimental protocols are specific to the instrumentation and laboratory, the principles are universal.

- **Mass Spectrometry (MS):** This is the primary technique for determining the molecular weight of a compound. High-resolution mass spectrometry can provide a highly accurate mass measurement, which also helps to confirm the elemental composition and thus the molecular formula.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** NMR, particularly  $^1\text{H}$ ,  $^{13}\text{C}$ , and  $^{19}\text{F}$  NMR, is used to elucidate the chemical structure of the molecule. By analyzing the chemical shifts, coupling constants, and integration of the signals, the connectivity of atoms can be determined, confirming the structural formula.
- **Elemental Analysis:** This method provides the percentage composition of the elements (carbon, hydrogen, nitrogen) in the compound. The results are used to derive the empirical formula, which can then be compared with the molecular formula obtained from mass spectrometry.

## Logical Relationship of Core Properties

The following diagram illustrates the relationship between the compound and its fundamental identifiers.



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#### Core Identifiers of **2'-Deoxy-2'-fluorocytidine**

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## References

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